

# An In-depth Technical Guide to Methoxydimethyl(phenyl)silane: Chemical Properties and Reactivity

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methoxydimethyl(phenyl)silane

Cat. No.: B101356

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Methoxydimethyl(phenyl)silane**, a member of the organosilicon compound family, is a versatile reagent in organic synthesis. Its unique structure, featuring a methoxy group attached to a silicon atom which is also bonded to two methyl groups and a phenyl group, imparts a distinct set of chemical properties and reactivity. This guide provides a comprehensive overview of its characteristics, reactivity profile, and practical applications in experimental chemistry.

## Chemical and Physical Properties

The fundamental physical and chemical properties of **methoxydimethyl(phenyl)silane** are summarized in the table below, providing a quick reference for experimental planning and execution.

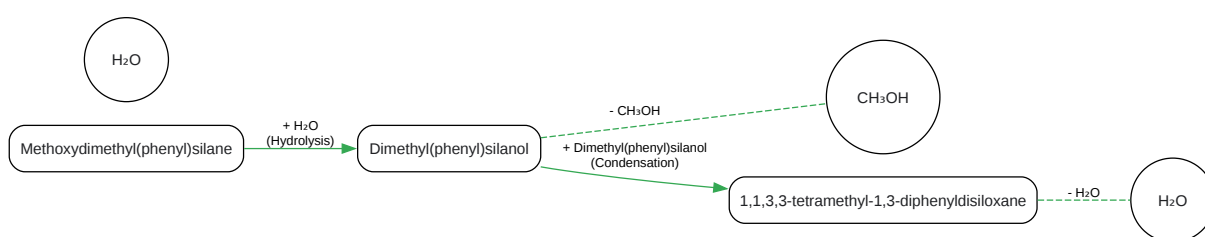
Property	Value	Reference(s)
Molecular Formula	C <sub>9</sub> H <sub>14</sub> OSi	[1][2][3]
Molecular Weight	166.30 g/mol	[1][3][4]
CAS Number	17881-88-8	[1][2]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	95 °C at 17 mmHg82 °C at 28 mmHg	[1][5][6] [7]
Density	0.91 g/cm <sup>3</sup>	[7]
Specific Gravity	0.95 (20/20)	[2][5][6]
Refractive Index	1.491.4850 to 1.4890	[2][5][6][7]
Flash Point	59 °C	[5][6]
Purity	>95.0% (GC)	[1][2][3]
Solubility	Soluble in organic solvents such as alcohols, ethers, and hydrocarbons.	[7]
Storage	Store in a cool, dark place under an inert atmosphere. Moisture sensitive.	[5][6][7]

## Reactivity and Synthetic Applications

The reactivity of **methoxydimethyl(phenyl)silane** is primarily dictated by the silicon-methoxy bond, which is susceptible to cleavage. This characteristic makes it a valuable reagent for the protection of alcohols as silyl ethers and as a coupling partner in various organic transformations.

## Hydrolysis and Condensation

A key feature of **methoxydimethyl(phenyl)silane** is its sensitivity to moisture.[2] It readily undergoes hydrolysis in the presence of water to form the corresponding silanol, dimethyl(phenyl)silanol. This reaction is the initial step in the formation of polysiloxane networks. The generated silanol is often unstable and can undergo self-condensation to form a disiloxane. This reactivity is fundamental to its application in materials science and as a surface modifying agent.[8]



[Click to download full resolution via product page](#)

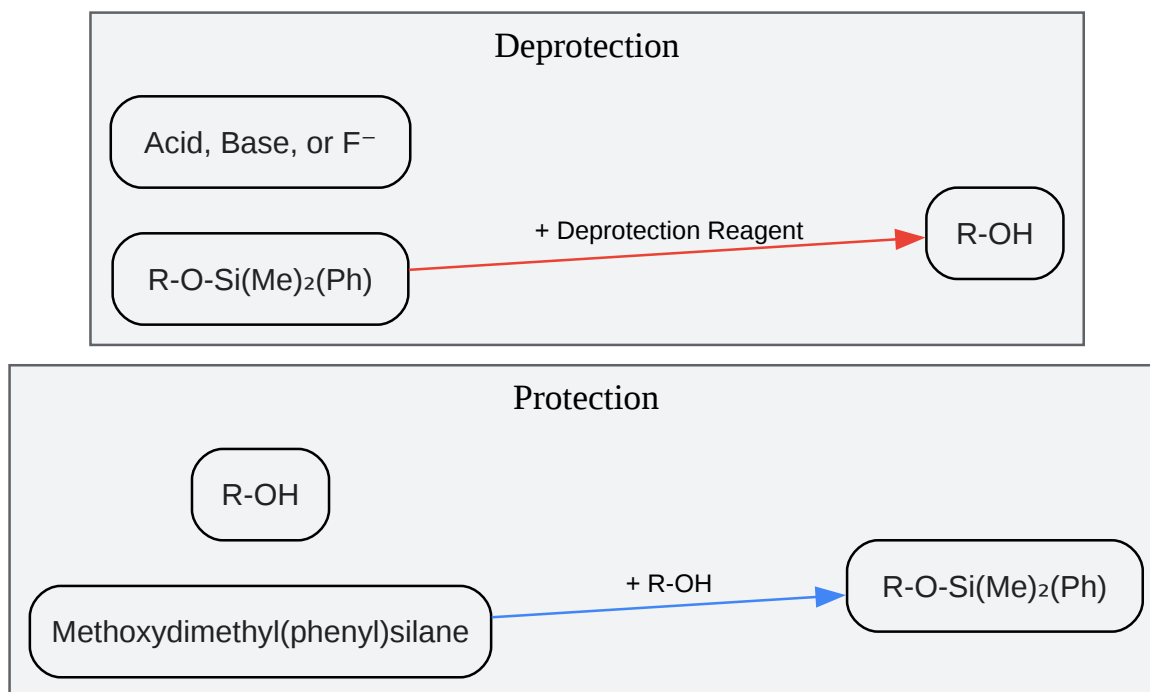
**Fig. 1:** Hydrolysis and condensation pathway of **methoxydimethyl(phenyl)silane**.

## Protection of Alcohols

**Methoxydimethyl(phenyl)silane** is employed as a protecting group for alcohols. It reacts with an alcohol in the presence of a catalyst to form a dimethyl(phenyl)silyl ether. This silyl ether is stable under various reaction conditions, yet can be cleaved when desired.

## Deprotection of Dimethyl(phenyl)silyl Ethers

The cleavage of silyl ethers is a crucial step in multi-step synthesis. Dimethyl(phenyl)silyl ethers can be deprotected under acidic or basic conditions, or by using a fluoride source such as tetrabutylammonium fluoride (TBAF).[9][10] The choice of deprotection method depends on the other functional groups present in the molecule.



[Click to download full resolution via product page](#)

**Fig. 2:** General workflow for alcohol protection and deprotection.

## Cross-Coupling Reactions

Organosilicon compounds, including **methoxydimethyl(phenyl)silane**, can participate in palladium-catalyzed cross-coupling reactions, such as the Hiyama coupling.<sup>[11][12][13]</sup> In these reactions, the organosilane acts as a nucleophilic partner, transferring its phenyl group to an electrophilic partner, typically an aryl or vinyl halide or triflate. Activation of the silane with a fluoride source or a base is often necessary to facilitate transmetalation to the palladium center.<sup>[14]</sup>

## Experimental Protocols

The following are representative, generalized protocols for key reactions involving **methoxydimethyl(phenyl)silane**. Researchers should optimize these procedures for their specific substrates and scales.

## Protocol 1: General Procedure for the Protection of a Primary Alcohol

- Materials:
  - Primary alcohol
  - **Methoxydimethyl(phenyl)silane** (1.1 equivalents)
  - Anhydrous N,N-dimethylformamide (DMF)
  - Imidazole (1.5 equivalents)
  - Anhydrous argon or nitrogen atmosphere
- Procedure: a. To a flame-dried round-bottom flask under an inert atmosphere, add the primary alcohol and anhydrous DMF. b. Add imidazole to the solution and stir until it dissolves. c. Slowly add **methoxydimethyl(phenyl)silane** to the reaction mixture at room temperature. d. Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS). e. Upon completion, quench the reaction with a saturated aqueous solution of ammonium chloride. f. Extract the product with a suitable organic solvent (e.g., ethyl acetate). g. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. h. Purify the crude product by flash column chromatography.

## Protocol 2: General Procedure for the Deprotection of a Dimethyl(phenyl)silyl Ether using TBAF

- Materials:
  - Dimethyl(phenyl)silyl ether
  - Tetrabutylammonium fluoride (TBAF) solution (1 M in THF, 1.2 equivalents)
  - Anhydrous tetrahydrofuran (THF)
  - Anhydrous argon or nitrogen atmosphere

- Procedure: a. Dissolve the dimethyl(phenyl)silyl ether in anhydrous THF in a round-bottom flask under an inert atmosphere. b. Add the TBAF solution dropwise to the reaction mixture at room temperature. c. Stir the reaction and monitor its progress by TLC. d. Once the starting material is consumed, quench the reaction with water. e. Extract the product with an organic solvent. f. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, filter, and concentrate in vacuo. g. Purify the resulting alcohol by flash column chromatography.

## Safety Information

**Methoxydimethyl(phenyl)silane** is a flammable liquid and vapor.[5][6] It causes skin and serious eye irritation. Handle this chemical in a well-ventilated fume hood, wearing appropriate personal protective equipment, including safety goggles, gloves, and a lab coat. Keep away from heat, sparks, open flames, and hot surfaces. It is moisture-sensitive and should be stored under an inert atmosphere.[2]

## Conclusion

**Methoxydimethyl(phenyl)silane** is a valuable and reactive organosilicon compound with significant applications in organic synthesis, particularly for the protection of alcohols and in cross-coupling reactions. A thorough understanding of its chemical properties, reactivity, and handling requirements is essential for its safe and effective use in a research and development setting. The information and protocols provided in this guide serve as a foundational resource for scientists working with this versatile reagent.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Methoxydimethyl(phenyl)silane 95.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 2. labproinc.com [labproinc.com]
- 3. Methoxydimethyl(phenyl)silane | CymitQuimica [cymitquimica.com]

- 4. Silane, methoxydimethylphenyl- | C<sub>9</sub>H<sub>14</sub>OSi | CID 140300 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. Methoxydimethyl(phenyl)silane | 17881-88-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 6. Methoxydimethyl(phenyl)silane | 17881-88-8 | Tokyo Chemical Industry UK Ltd. [tcichemicals.com]
- 7. chembk.com [chembk.com]
- 8. Buy Methoxy-dimethyl-[methyl(diphenyl)silyl]oxysilane | 68083-14-7 [smolecule.com]
- 9. Deprotection of Silyl Ethers - Gelest [technical.gelest.com]
- 10. researchgate.net [researchgate.net]
- 11. researchgate.net [researchgate.net]
- 12. Redirecting [linkinghub.elsevier.com]
- 13. pdfs.semanticscholar.org [pdfs.semanticscholar.org]
- 14. Hiyama Coupling [organic-chemistry.org]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methoxydimethyl(phenyl)silane: Chemical Properties and Reactivity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b101356#methoxydimethyl-phenyl-silane-chemical-properties-and-reactivity]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)